

Technical Guide: 4-Cyanophenylhydrazine Hydrochloride - Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: 4-Cyanophenylhydrazine
Hydrochloride

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **4-Cyanophenylhydrazine Hydrochloride**, a key intermediate in organic synthesis and pharmaceutical development. The document details its physical and chemical properties, provides a step-by-step synthesis protocol, and explores its significant applications, with a focus on its role in the Fischer indole synthesis. This guide is intended to be a valuable resource for researchers and professionals engaged in chemical synthesis and drug discovery.

Physicochemical Properties

4-Cyanophenylhydrazine Hydrochloride is a solid compound with a color ranging from white to off-white or pale orange to brown.[1][2][3] It is soluble in methanol and its hydrochloride form enhances its stability and solubility in aqueous solutions.[1] The compound is known to be moisture-sensitive.[2]

Table 1: Physical and Chemical Properties of **4-Cyanophenylhydrazine Hydrochloride**

Property	Value	References
Appearance	White to off-white solid; Pale orange to brown powder	[1][2][3]
Molecular Formula	C ₇ H ₈ CIN ₃	
Molecular Weight	169.61 g/mol	
Melting Point	241-244 °C (with decomposition)	
Solubility	Soluble in methanol	[1]
CAS Number	2863-98-1	

Experimental Protocols

Synthesis of 4-Cyanophenylhydrazine Hydrochloride

A detailed protocol for the synthesis of **4-Cyanophenylhydrazine Hydrochloride** from 4-aminobenzonitrile has been reported.[4] The synthesis involves a two-step process: diazotization of 4-aminobenzonitrile followed by reduction of the resulting diazonium salt.

Experimental Protocol: Synthesis of **4-Cyanophenylhydrazine Hydrochloride**[4]

- Diazotization:
 - Suspend 50 g (423 mmol) of 4-aminobenzonitrile in 550 ml of concentrated hydrochloric acid in a suitable reaction vessel.
 - Cool the stirred suspension to -15 °C.
 - Slowly add a solution of 31.5 g (457 mmol) of sodium nitrite in 200 ml of water dropwise, maintaining the temperature below -10 °C.
 - After the addition is complete, quickly filter the reaction mixture to remove any solids.
- Reduction:

- Prepare a solution of 477 g (2.1 mol) of tin(II) chloride dihydrate in 370 ml of concentrated hydrochloric acid and cool it to -20 °C.
- Add the filtrate from the diazotization step portionwise to the cooled and stirred tin(II) chloride solution, ensuring the temperature is maintained below -10 °C.
- Stir the reaction mixture for an additional 15 minutes at a temperature between -10 °C and 0 °C.
- Collect the resulting white precipitate by filtration.
- Wash the precipitate with diethyl ether (4 x 250 ml).
- Dry the solid to yield **4-Cyanophenylhydrazine Hydrochloride**.

The reported yield for this procedure is approximately 78%, with a melting point of 235-237 °C. [4] The product can be further purified by recrystallization from a 1:1 ethanol-water mixture.[4]

Analytical Characterization

While specific, detailed experimental protocols for the analytical characterization of **4-Cyanophenylhydrazine Hydrochloride** are not extensively available in the public domain, standard techniques for organic compound analysis are applicable.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H NMR spectroscopy is used to confirm the structure of the compound. A reported ^1H NMR spectrum in DMSO- d_6 shows characteristic peaks at δ 10.50 (3H, broad singlet, $-\text{N}^+\text{H}_3$), 9.10 (1H, broad singlet, $-\text{NH}-$), 7.71 (2H, doublet, $J=8.8$ Hz, Ar-H), and 7.03 (2H, doublet, $J=8.8$ Hz, Ar-H).[4] A general procedure for obtaining an NMR spectrum of a solid sample involves dissolving an appropriate amount of the compound in a deuterated solvent (such as DMSO- d_6) and acquiring the spectrum on a suitable NMR spectrometer.
- Infrared (IR) Spectroscopy: IR spectroscopy can be used to identify the functional groups present in the molecule. For a solid sample, a common method is to prepare a KBr pellet or a Nujol mull.[5] The spectrum would be expected to show characteristic absorption bands for the nitrile ($\text{C}\equiv\text{N}$) and amine ($\text{N}-\text{H}$) functional groups.

- **Mass Spectrometry (MS):** Mass spectrometry is used to determine the molecular weight and fragmentation pattern of the compound. A reported chemical ionization (CI) mass spectrum shows a peak at m/z 132 ($M^+ - 1$), corresponding to the free base.[4] For analysis, the sample can be introduced into the mass spectrometer via direct infusion or after separation by liquid chromatography.

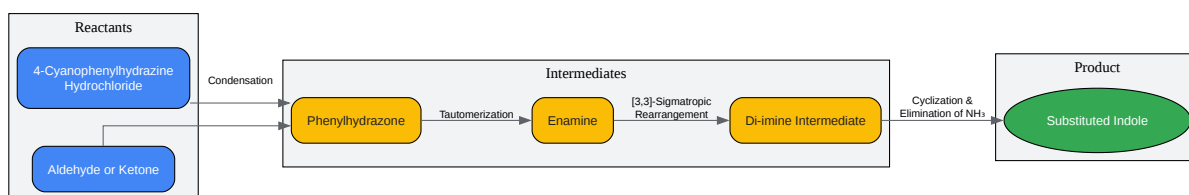
Applications in Organic Synthesis

4-Cyanophenylhydrazine Hydrochloride is a valuable intermediate in the synthesis of various heterocyclic compounds, most notably indoles via the Fischer indole synthesis.[6] It also serves as a precursor for the synthesis of pyrazole derivatives.[3]

Fischer Indole Synthesis

The Fischer indole synthesis is a classic and widely used method for the synthesis of indoles from a phenylhydrazine and an aldehyde or ketone under acidic conditions.

Logical Relationship: Fischer Indole Synthesis



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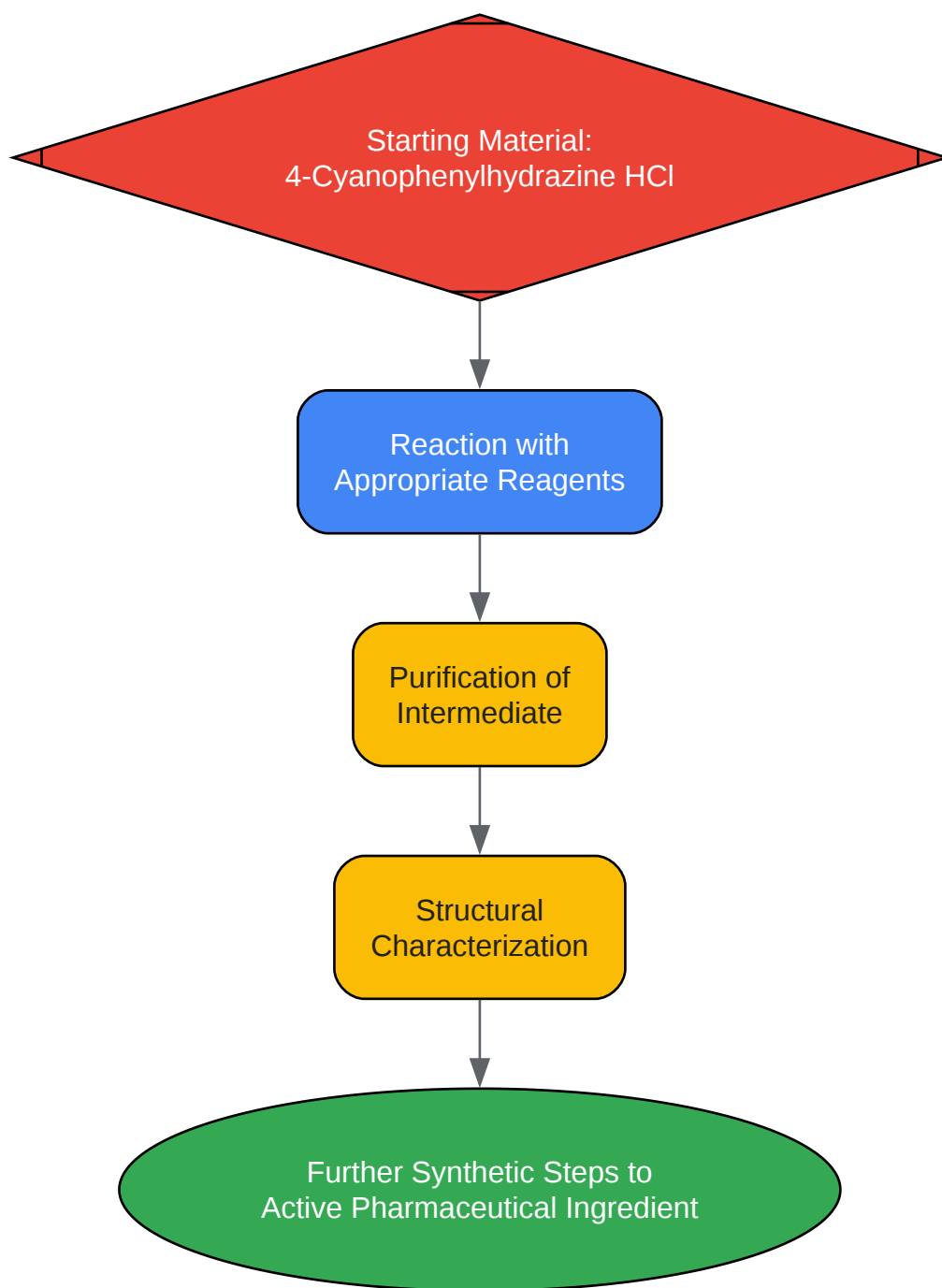
Caption: Reaction pathway of the Fischer indole synthesis.

Pharmaceutical Synthesis

4-Cyanophenylhydrazine Hydrochloride is a key starting material in the synthesis of several active pharmaceutical ingredients (APIs).

- Vilazodone: This compound is an intermediate in the synthesis of Vilazodone, an antidepressant.[\[2\]](#)
- Frovatripan: It is also utilized as a precursor in the synthesis of Frovatripan, a medication for treating migraines.[\[3\]](#)

Experimental Workflow: Synthesis of Pharmaceutical Intermediates



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Caption: General workflow for API synthesis.

Biological Activity and Signaling Pathways

Currently, there is limited direct evidence in the scientific literature detailing the involvement of **4-Cyanophenylhydrazine Hydrochloride** in specific biological signaling pathways. However,

derivatives of 4-cyanophenylhydrazine, such as various hydrazones, have been investigated for a range of biological activities. For instance, certain hydrazone derivatives have shown potential as inhibitors of human monoamine oxidase B (hMAO-B), an enzyme implicated in neurodegenerative disorders.[7][8] This suggests that while the parent compound is primarily a synthetic intermediate, its structural motif is relevant in the design of biologically active molecules. Further research is warranted to explore the direct biological effects of **4-Cyanophenylhydrazine Hydrochloride**.

Conclusion

4-Cyanophenylhydrazine Hydrochloride is a versatile and important chemical intermediate with significant applications in organic synthesis and the pharmaceutical industry. Its well-defined physical and chemical properties, along with established synthesis protocols, make it a readily accessible building block for the creation of complex molecules, including indole and pyrazole derivatives. Its role as a precursor to important pharmaceuticals underscores its relevance in drug development. While its direct biological activity is not yet fully elucidated, the biological relevance of its derivatives highlights the potential for this chemical scaffold in medicinal chemistry research. This guide provides a foundational understanding of **4-Cyanophenylhydrazine Hydrochloride** for scientists and researchers in related fields.

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